

An In-depth Technical Guide to Bismuth Acetate

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Compound of Interest

Compound Name: *Bismuth acetate*

Cat. No.: *B1580594*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **bismuth acetate**, detailing its chemical properties, structure, synthesis, and applications relevant to the scientific community.

Introduction

Bismuth (III) acetate, a white crystalline solid, is a key compound in the field of inorganic and medicinal chemistry.[1] It serves as a versatile precursor for the synthesis of various bismuth-based materials and pharmaceuticals, valued for its low toxicity and biocompatibility.[1] Its applications span from catalysis in organic synthesis to the development of therapeutic agents for gastrointestinal disorders.[1][2] Bismuth compounds have a long history in medicine, particularly for treating gastrointestinal ailments, and are now being explored for broader anti-microbial and anti-cancer properties.[3]

Chemical Formula and Structure

Bismuth acetate is a coordination complex with the chemical formula $\text{Bi}(\text{C}_2\text{H}_3\text{O}_2)_3$ or $\text{Bi}(\text{CH}_3\text{COO})_3$. [4] Its systematic IUPAC name is bismuth(3+) triacetate. [4]

The structure of bismuth(III) acetate is a molecular compound where the bismuth atom is bound to six oxygen ligands from the three acetate groups, forming a distorted polyhedral sphere. [4] X-ray crystallography studies have revealed that the acetate ligands bind asymmetrically. [4] Three Bi-O bonds have an approximate length of 2.3 Å, while the other three are longer, around 2.6 Å. [4] This asymmetry is influenced by a stereochemically active lone pair

of electrons on the bismuth atom, which occupies a significant portion of the coordination sphere.[4]

Physicochemical Properties

The key quantitative properties of **bismuth acetate** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	$\text{C}_6\text{H}_9\text{BiO}_6$ [5]
Molecular Weight	386.11 g/mol [5]
CAS Number	22306-37-2[5]
Appearance	White crystals or powder[4][6]
Density	2.765 g/cm ³ [4]
Solubility	Soluble in acetic acid; hydrolyzes in water.[4][6]
Bi-O Bond Lengths	~2.3 Å (x3) and ~2.6 Å (x3)[4]

Experimental Protocols

Synthesis of High-Purity Bismuth Acetate

This protocol describes a common method for synthesizing **bismuth acetate** from bismuth oxide, which can be performed under conventional laboratory conditions without requiring an inert atmosphere.[7]

Materials:

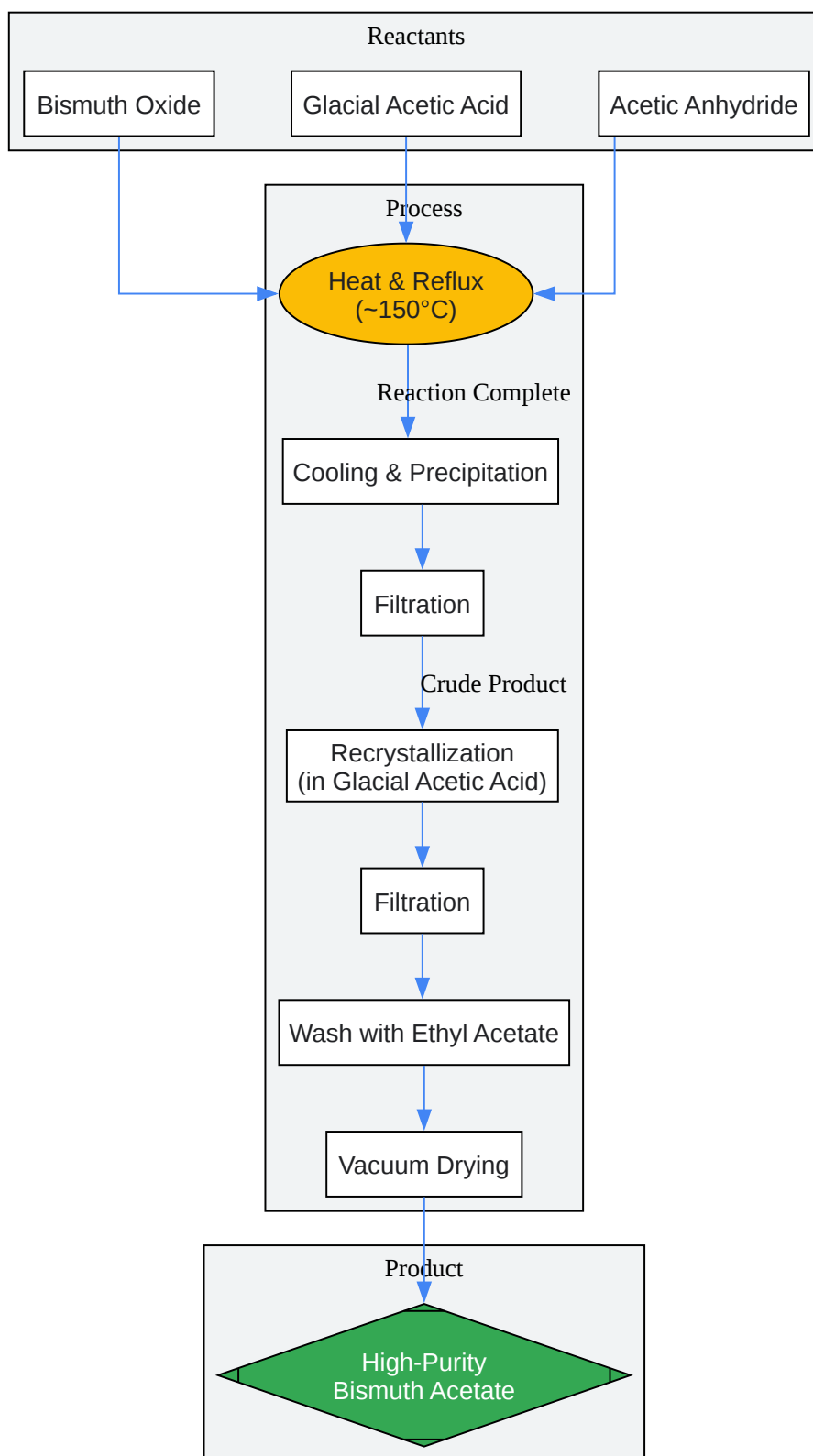
- Bismuth (III) oxide (Bi_2O_3)
- Glacial acetic acid (CH_3COOH)
- Acetic anhydride ($(\text{CH}_3\text{CO})_2\text{O}$)
- Ethyl acetate ($\text{CH}_3\text{COOC}_2\text{H}_5$)

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, combine 50g of bismuth oxide with a mixture of 100 mL of glacial acetic acid and 20 mL of acetic anhydride.[\[7\]](#)[\[8\]](#)
- **Reflux:** Heat the mixture to reflux at a temperature of approximately 150°C.[\[7\]](#)[\[8\]](#) Continue heating until all the bismuth oxide has completely dissolved. The reaction time is typically between 1.5 to 2 hours.[\[7\]](#)
- **Crystallization:** After the reaction is complete, cool the solution to allow for the precipitation of solid **bismuth acetate**.[\[7\]](#)[\[8\]](#)
- **Filtration:** Collect the precipitated solid by filtration.[\[7\]](#)[\[8\]](#)
- **Recrystallization (Purification):** Dissolve the collected crude solid in 100 mL of fresh glacial acetic acid, heating to 100°C.[\[7\]](#)[\[8\]](#) Allow the solution to cool again to form purified crystals.[\[7\]](#)[\[8\]](#)
- **Washing and Drying:** Filter the recrystallized product and wash the crystals with ethyl acetate.[\[7\]](#)[\[8\]](#) Dry the final product under a vacuum to yield high-purity **bismuth acetate**.[\[7\]](#)[\[8\]](#) A typical yield for this process is approximately 99.3%.[\[8\]](#)

Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **bismuth acetate**.



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Caption: Workflow for the synthesis of **bismuth acetate**.

Applications in Research and Drug Development

Bismuth acetate is a compound of significant interest to the scientific community due to its diverse applications.

- **Catalysis:** It serves as an effective and environmentally friendly catalyst in various organic synthesis reactions.[1] For instance, it has been used for the ring-opening polymerization of glycolide and as a catalyst for the sequential protodeboronation of di- and triborylated indoles, offering a safe and inexpensive alternative to palladium or iridium catalysts.[6][9]
- **Pharmaceutical Applications:** Bismuth compounds are widely used in medications for gastrointestinal disorders.[1][3] **Bismuth acetate's** properties are leveraged to reduce inflammation and promote healing in the gastrointestinal tract.[1] It is a precursor in the development of drugs used to treat conditions like diarrhea, peptic ulcers, and infections caused by *H. pylori*. [3][10]
- **Antimicrobial and Anticancer Research:** **Bismuth acetate** and other bismuth compounds have demonstrated broad antimicrobial properties.[10] There is ongoing research into their potential as anticancer agents.[10][11] Studies have explored the cytotoxic effects of various bismuth compounds on cancer cell lines, suggesting that they can induce apoptotic pathways and inhibit signaling pathways crucial for cancer cell survival.[11]

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